

How to prepare Picfeltaarraenin IA stock solution

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Compound of Interest

Compound Name: *Picfeltaarraenin IA*

Cat. No.: *B048970*

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Application Notes: Picfeltaarraenin IA

Introduction

Picfeltaarraenin IA is a triterpenoid compound extracted from the plant *Picria fel-terrae* Lour.[1][2][3] It has garnered significant interest within the research and drug development communities due to its diverse biological activities. Primarily known for its anti-inflammatory properties, **Picfeltaarraenin IA** also demonstrates potential as an inhibitor of acetylcholinesterase (AChE), PI3K, and the epidermal growth factor receptor (EGFR).[1][2][4] These characteristics make it a valuable compound for investigating cellular signaling pathways and for potential therapeutic applications in cancer, inflammation, and neurodegenerative diseases.[2]

Mechanism of Action

Research indicates that **Picfeltaarraenin IA** exerts its anti-inflammatory effects by modulating key signaling pathways. It has been shown to regulate the release of lipopolysaccharide (LPS)-induced cytokines in A549 human pulmonary epithelial cells by inhibiting the nuclear factor- κ B (NF- κ B) pathway.[1][3][5][6] Specifically, it can suppress the expression of cyclooxygenase-2 (COX2) and the subsequent production of inflammatory mediators like interleukin-8 (IL-8) and prostaglandin E2 (PGE2).[3][5] Its inhibitory action on AChE, PI3K, and EGFR further broadens its scope for investigation in various disease models.[1][4]

Physicochemical Properties and Solubility

Picfeltaarraenin IA is typically supplied as a white to off-white solid powder with a purity of 98% or greater.^{[1][2][3]} Its solubility is a critical factor for the preparation of stock solutions for in vitro and in vivo studies. While soluble in several organic solvents, Dimethyl Sulfoxide (DMSO) is most commonly used.

Property	Value	Citations
Molecular Formula	C41H62O13	^{[1][2][7]}
Molecular Weight	762.92 g/mol	^{[1][2][4][7]}
Appearance	White to off-white powder/solid	^{[1][2]}
Purity	≥98%	^{[1][3]}
Solubility in DMSO	100 mg/mL (131.08 mM)	^{[2][4]}
Common Solvents	DMSO, Pyridine, Methanol, Ethanol	^[1]

Experimental Protocols: Preparation of Picfeltaarraenin IA Stock Solution

This protocol provides a detailed method for preparing a 100 mM stock solution of **Picfeltaarraenin IA** in DMSO, a concentration that has been successfully used in cell-based assays.^[3]

Materials and Equipment

- **Picfeltaarraenin IA** powder (purity ≥98%)
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO), biotechnology grade
- Sterile, amber or light-protecting microcentrifuge tubes or vials
- Calibrated analytical balance
- Pipettes and sterile, filtered pipette tips

- Vortex mixer
- Ultrasonic water bath
- Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves

Experimental Workflow Diagram

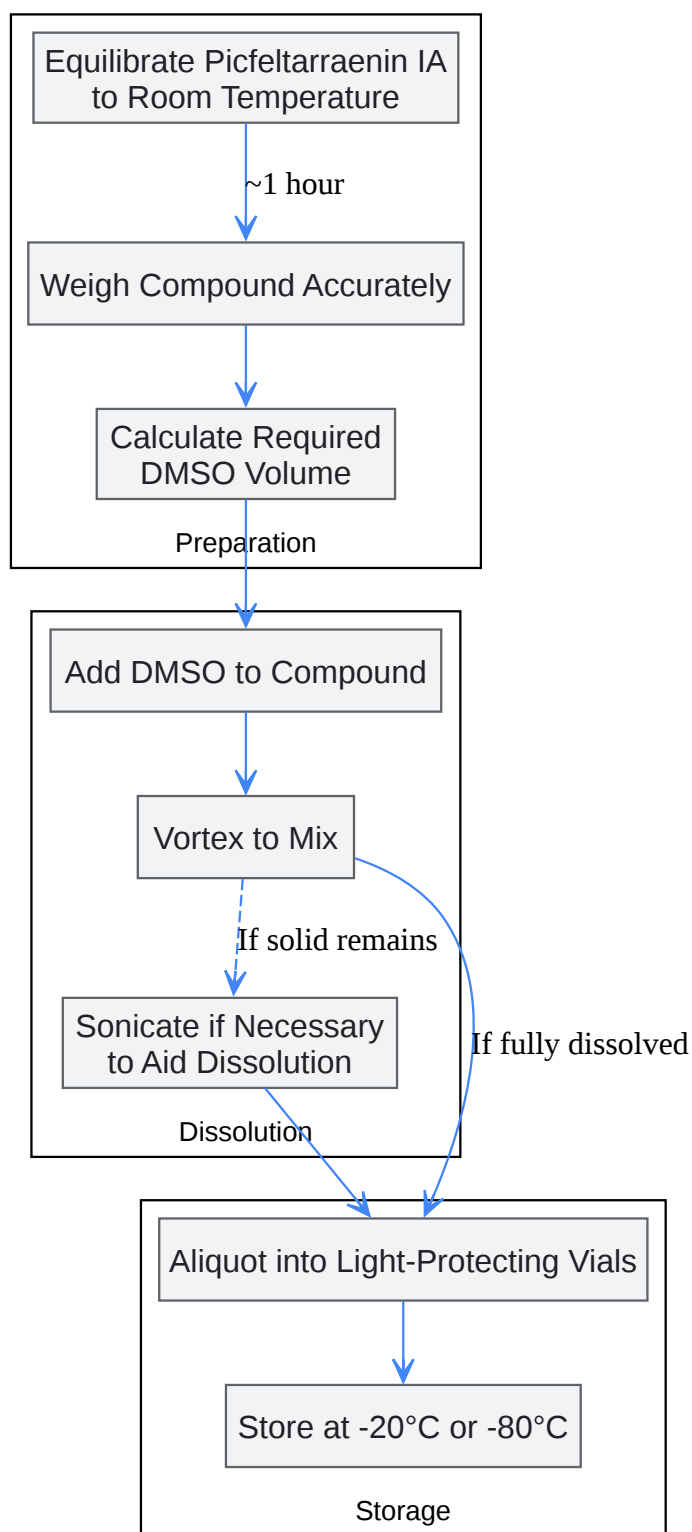


Diagram 1: Picfeltaarraenin IA Stock Solution Workflow

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Caption: Diagram 1: Workflow for preparing **Picfeltaarraenin IA** stock solution.

Protocol Steps

- Preparation and Equilibration:
 - Before opening, allow the vial of **Picfeltarraenin IA** powder to equilibrate to room temperature for at least 1 hour.^[1] This prevents condensation from forming on the compound.
 - Perform all steps in a sterile environment (e.g., a laminar flow hood) to prevent contamination.
- Weighing the Compound:
 - Tare a sterile microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh the desired amount of **Picfeltarraenin IA** powder. For example, to prepare 1 mL of a 10 mM solution, you would weigh 7.63 mg. To prepare a 100 mM stock, weigh 76.29 mg.
- Calculating Solvent Volume:
 - Use the following formula to calculate the required volume of DMSO:
 - $\text{Volume (L)} = \text{Mass (g)} / (\text{Molecular Weight (g/mol)} \times \text{Desired Concentration (mol/L)})$
 - Example for a 100 mM Stock Solution from 10 mg of powder:
 - Mass = 0.010 g
 - Molecular Weight = 762.92 g/mol
 - Concentration = 0.1 mol/L
 - $\text{Volume (L)} = 0.010 / (762.92 \times 0.1) = 0.000131 \text{ L} = 131 \mu\text{L}$
 - Therefore, add 131 μL of DMSO to 10 mg of **Picfeltarraenin IA** to yield a 100 mM stock solution.

- Dissolution:
 - Add the calculated volume of high-quality, anhydrous DMSO to the vial containing the **Picfeltaarraenin IA** powder.[2] Using newly opened DMSO is recommended as it is hygroscopic, and absorbed water can impact solubility.[2]
 - Cap the vial tightly and vortex thoroughly for 1-2 minutes to mix.
 - Visually inspect the solution for any undissolved particles. If precipitation is observed, sonicate the solution in a water bath for 5-10 minutes to aid dissolution.[2][8]
- Aliquoting and Storage:
 - Once the **Picfeltaarraenin IA** is fully dissolved, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile, tightly sealed, light-protecting vials.[1][2] This minimizes the risk of contamination and degradation from repeated freeze-thaw cycles.[2]
 - Store the aliquots protected from light.[2]
 - For short-term storage (up to 1 month), store at -20°C.[2]
 - For long-term storage (up to 6 months), store at -80°C.[2]

Quality Control and Best Practices

- Solubility Check: Always visually confirm that the compound has fully dissolved before use. The presence of precipitate indicates that the compound is not fully in solution, which will affect the accuracy of downstream experimental concentrations.
- Same-Day Use: Whenever possible, prepare fresh solutions for immediate use.[1]
- Avoid Repeated Freeze-Thaw: Aliquoting is critical to maintaining the stability and activity of the compound.[2]
- Final Concentration: When diluting the stock solution into aqueous media for cell culture experiments, ensure the final concentration of DMSO is non-toxic to the cells (typically <0.1-0.5%). Prepare an equivalent DMSO concentration control in your experiments.

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